

Application Notes and Protocols for Tallow Amine in Asphalt Modification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tallow amine

Cat. No.: B1164935

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tallow amines are a class of fatty amine derivatives utilized in asphalt modification to enhance the performance and durability of asphalt pavements.[1] These additives primarily function as anti-stripping agents and adhesion promoters, improving the bond between the asphalt binder and the aggregate surface.[1][2] This is particularly crucial in preventing moisture-induced damage, such as stripping, where the asphalt film detaches from the aggregate.[3] The mechanism of action involves the cationic amine head of the **tallow amine** molecule forming a strong bond with the typically negatively charged silicate surfaces of common aggregates, while the hydrophobic tail maintains compatibility with the asphalt binder.[2] This document provides detailed experimental setups and protocols for researchers to evaluate the efficacy of **tallow amine** as an asphalt modifier.

Experimental Protocols

The following protocols outline the key experiments for evaluating the performance of **tallow amine**-modified asphalt.

Preparation of Tallow Amine Modified Asphalt Binder

Objective: To prepare homogenous blends of asphalt binder with varying concentrations of **tallow amine**.

Materials:

- Asphalt binder (e.g., PG 64-22)
- **Tallow amine** (e.g., R-tallow diamine, ethoxylated **tallow amine**)[1]
- High-shear mixer
- Heating mantle or oven
- Stainless steel container
- Thermometer

Procedure:

- Heat the asphalt binder in an oven to a fluid state, typically between 135°C and 165°C.[4]
- Transfer the heated asphalt binder to a stainless steel container placed on a heating mantle to maintain the desired temperature.
- Slowly add the desired percentage of **tallow amine** to the hot asphalt binder while stirring with a glass rod to ensure initial dispersion. Common dosages range from 0.2% to 1.0% by weight of the binder.
- Position the high-shear mixer in the container, ensuring the mixing head is submerged in the asphalt binder.
- Mix the blend at a high speed (e.g., 3000-4000 rpm) for 30 to 60 minutes to ensure a homogeneous mixture.
- After mixing, cover the container and allow the modified binder to cool to room temperature before further testing.

Rotational Viscosity Test (AASHTO T 316, ASTM D 4402)

Objective: To determine the effect of **tallow amine** on the viscosity of the asphalt binder at high temperatures, which relates to the workability and pumpability of the asphalt mix.[5]

Apparatus:

- Rotational Viscometer (RV) with a thermosel system[5][6]
- Spindles (e.g., No. 27)[7]
- Sample chambers[7]
- Oven

Procedure:

- Preheat the RV thermosel, sample chamber, and spindle to the test temperature, typically 135°C.[5][7]
- Heat the **tallow amine**-modified asphalt binder sample until it is fluid enough to pour.[5]
- Pour the specified amount of the modified binder into the sample chamber.[7]
- Insert the sample chamber into the thermosel.[7]
- Attach the preheated spindle to the viscometer and lower it into the asphalt sample.[7]
- Allow the sample to reach thermal equilibrium for at least 10-15 minutes.[4]
- Set the spindle rotation speed to 20 RPM.[5][7]
- Record the viscosity reading in Pascal-seconds (Pa·s) or centipoise (cP) after the reading has stabilized (typically after 3 minutes).[4][7]

Dynamic Shear Rheometer (DSR) Test (AASHTO T 315)

Objective: To characterize the viscoelastic properties of the **tallow amine**-modified asphalt binder at intermediate to high temperatures. This test provides insights into the binder's resistance to rutting and fatigue cracking.[8][9]

Apparatus:

- Dynamic Shear Rheometer (DSR)[10][11]

- Parallel plates (25 mm and 8 mm diameter)[11]
- Oven

Procedure:

- Prepare a sample of the modified asphalt binder by placing a small amount between the DSR's parallel plates.
- For high-temperature testing (related to rutting), use the 25 mm plates with a 1 mm gap.[10][11]
- For intermediate-temperature testing (related to fatigue), use the 8 mm plates with a 2 mm gap after rolling thin-film oven (RTFO) and pressurized aging vessel (PAV) aging.[10]
- Bring the sample to the desired test temperature.[9]
- Apply an oscillatory shear stress to the sample at a standard frequency of 10 rad/s (1.59 Hz).[11]
- The DSR software will calculate the complex shear modulus (G^*) and the phase angle (δ).
- The rutting parameter ($G/\sin \delta$) and the fatigue parameter ($G\sin \delta$) are determined from these measurements.[8]

Tensile Strength Ratio (TSR) Test (AASHTO T 283)

Objective: To evaluate the moisture susceptibility of asphalt mixtures containing **tallow amine**. The TSR is a measure of the retained tensile strength after moisture conditioning.[3][12]

Apparatus:

- Marshall or Superpave Gyratory Compactor
- Indirect Tensile (IDT) testing machine[12]
- Vacuum saturation system[3]
- Water baths[3]

- Freezer[3]

Procedure:

- Prepare at least six compacted asphalt mixture specimens to a target air void level of 6-8%. [3]
- Divide the specimens into two subsets of three. One subset is the "dry" (unconditioned) group, and the other is the "wet" (conditioned) group.[3]
- Conditioning of Wet Subset: a. Vacuum saturate the specimens with water to a saturation level of 70-80%.[3] b. Wrap the saturated specimens in plastic and place them in a freezer at -18°C for at least 16 hours.[13] c. After freezing, place the specimens in a 60°C water bath for 24 hours.[3] d. Finally, place the specimens in a 25°C water bath for at least 2 hours before testing.[14]
- Testing: a. Determine the indirect tensile strength of both the dry and wet specimens by loading them at a constant rate of 50 mm/minute until failure.[3]
- Calculation: a. Calculate the average indirect tensile strength for both the dry (ITS_dry) and wet (ITS_wet) subsets. b. Calculate the Tensile Strength Ratio (TSR) as follows: $TSR (\%) = (ITS_wet / ITS_dry) * 100$. [14]

Hamburg Wheel-Tracking Test (HWTT) (AASHTO T 324)

Objective: To assess the rutting and moisture susceptibility of asphalt mixtures under simulated traffic loading in the presence of water.[15][16]

Apparatus:

- Hamburg Wheel-Tracking Device[17]
- Compacted asphalt specimens (slabs or gyratory compacted pucks)
- Temperature-controlled water bath

Procedure:

- Prepare compacted asphalt specimens to a specified air void content.
- Place the specimens in the Hamburg Wheel-Tracking Device and submerge them in water at a specified temperature (e.g., 50°C).[17]
- Allow the specimens to condition in the water bath for 30 minutes.
- Apply a reciprocating steel wheel with a load of 705 N (158 lbs) across the specimens at a rate of approximately 52 passes per minute.
- The device measures the rut depth as a function of the number of wheel passes.
- The test is typically run for a specified number of passes (e.g., 20,000) or until a certain rut depth is reached.[15][17]
- The stripping inflection point, which indicates the onset of moisture damage, is determined from the plot of rut depth versus the number of passes.[17]

Data Presentation

The following tables provide a template for summarizing the quantitative data obtained from the experimental protocols.

Table 1: Rotational Viscosity of **Tallow Amine** Modified Asphalt Binder at 135°C

Tallow Amine Concentration (% by weight of binder)	Viscosity (Pa·s)
0.0 (Control)	Value
0.2	Value
0.4	Value
0.6	Value
0.8	Value
1.0	Value

Table 2: Dynamic Shear Rheometer (DSR) Properties of **Tallow Amine** Modified Asphalt Binder

Tallow Amine Concentration (%)	Test Temperature (°C)	$G/\sin \delta$ (kPa) (Rutting Parameter)	$G\sin \delta$ (kPa) (Fatigue Parameter)
0.0 (Control)	Value	Value	Value
0.5	Value	Value	Value
1.0	Value	Value	Value

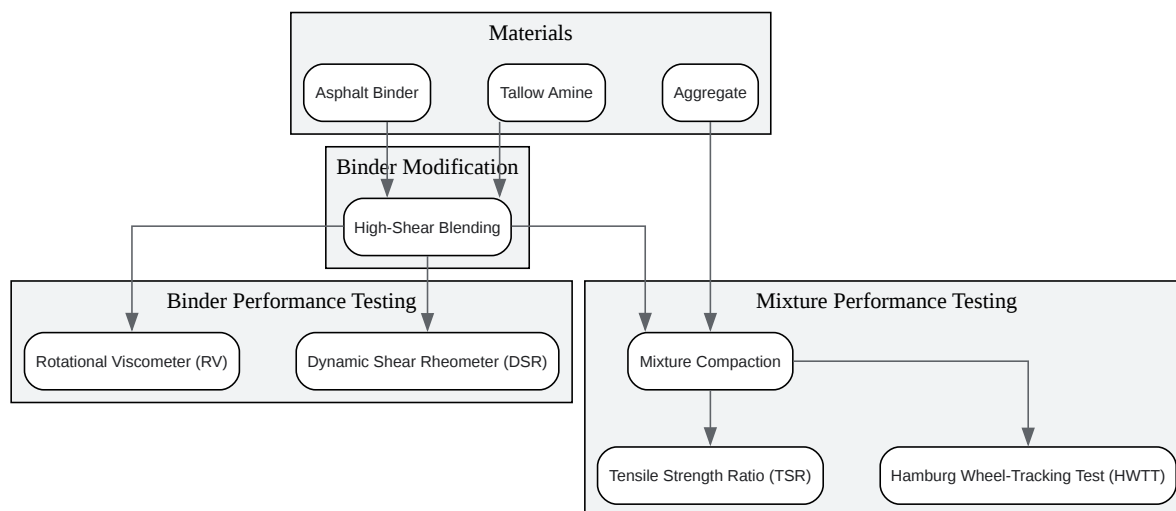
Table 3: Moisture Susceptibility of Asphalt Mixtures with **Tallow Amine** (AASHTO T 283)

Tallow Amine Concentration (%)	Average Dry ITS (kPa)	Average Wet ITS (kPa)	Tensile Strength Ratio (TSR) (%)
0.0 (Control)	Value	Value	Value
0.5	Value	Value	Value
1.0	Value	Value	Value

Table 4: Hamburg Wheel-Tracking Test Results for Asphalt Mixtures with **Tallow Amine**

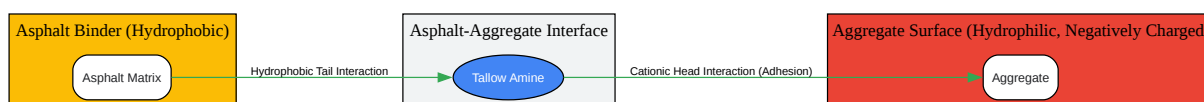
Tallow Amine Concentration (%)	Test Temperature (°C)	Rut Depth at 20,000 passes (mm)	Stripping Inflection Point (Number of Passes)
0.0 (Control)	Value	Value	Value
0.5	Value	Value	Value
1.0	Value	Value	Value

Visualization of Experimental Workflow and Mechanisms



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **tallow amine** in asphalt modification.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. US8741052B2 - Adhesion and cohesion modifiers for asphalt - Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. in.gov [in.gov]
- 4. matest.ru [matest.ru]
- 5. pavementinteractive.org [pavementinteractive.org]
- 6. dot.ga.gov [dot.ga.gov]
- 7. m.youtube.com [m.youtube.com]
- 8. worldoftest.com [worldoftest.com]
- 9. youtube.com [youtube.com]
- 10. faculty.ksu.edu.sa [faculty.ksu.edu.sa]
- 11. nazhco.com [nazhco.com]
- 12. asphaltpavement.org [asphaltpavement.org]
- 13. h-a-d.hr [h-a-d.hr]
- 14. scribd.com [scribd.com]
- 15. youtube.com [youtube.com]
- 16. pavementtechnology.com [pavementtechnology.com]
- 17. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Tallow Amine in Asphalt Modification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164935#experimental-setup-for-tallow-amine-in-asphalt-modification]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com